

Personal protective equipment for handling AZ6102

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZ6102

Cat. No.: B15587340

[Get Quote](#)

Essential Safety and Handling Guide for AZ6102

This guide provides immediate, essential safety and logistical information for the handling and disposal of **AZ6102**, a potent dual inhibitor of Tankyrase-1 (TNKS1) and Tankyrase-2 (TNKS2). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

When handling **AZ6102**, appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The recommended level of protection is based on a risk assessment of the procedures to be performed. At a minimum, the following PPE should be worn:

PPE Category	Item	Specifications
Eye Protection	Safety Goggles	Must be worn with side-shields to protect against splashes.
Hand Protection	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use.
Body Protection	Laboratory Coat	A standard lab coat should be worn and buttoned to its full length. For procedures with a higher risk of splashing, a chemical-resistant apron or impervious clothing should be used. ^{[1][2]}
Respiratory Protection	Respirator	A suitable respirator should be used when handling the compound as a powder or when aerosol formation is possible. ^{[1][2]} Ensure proper fit and use in a well-ventilated area or under a chemical fume hood. ^{[1][2]}
Foot Protection	Closed-toe Shoes	Shoes must fully cover the feet.

Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **AZ6102** and ensuring a safe laboratory environment.

Handling:

- Avoid inhalation, and contact with skin and eyes.^{[1][2]}

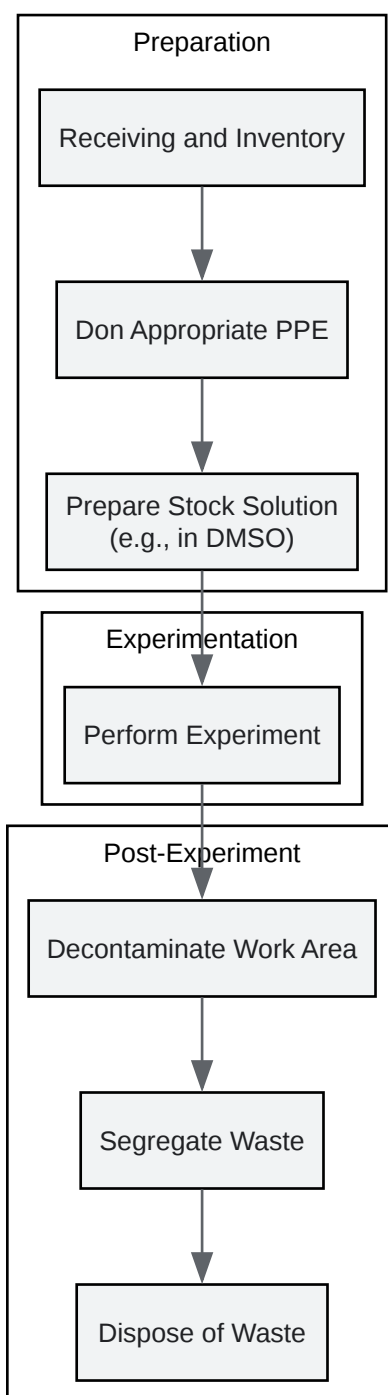
- Handle the compound in a well-ventilated area, preferably within a chemical fume hood, especially when dealing with the powdered form to avoid dust formation.[1][2]
- Ensure that an eyewash station and safety shower are readily accessible.[1][2]

Storage:

- Store the stock solution at -80°C for up to 2 years or at -20°C for up to 1 year.[3]
- To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the solution after preparation.[3]

Experimental Workflow for Handling AZ6102

The following diagram outlines the standard workflow for handling **AZ6102** in a laboratory setting, from receiving the compound to its final disposal.



[Click to download full resolution via product page](#)

Figure 1: Standard laboratory workflow for handling **AZ6102**.

Disposal Plan

All waste materials contaminated with **AZ6102** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.

Waste Segregation and Disposal:

Waste Type	Disposal Procedure
Unused Compound	Collect in a designated, sealed, and properly labeled hazardous waste container.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated hazardous waste container lined with a chemically resistant bag.
Contaminated PPE (e.g., gloves, disposable coats)	Collect in a designated hazardous waste container.
Liquid Waste (e.g., unused solutions)	Collect in a sealed, labeled, and chemically compatible hazardous waste container. Do not pour down the drain.

All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "**AZ6102**". Follow your institution's specific procedures for hazardous waste pickup and disposal.^[4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. ehs.weill.cornell.edu [ehs.weill.cornell.edu]

- To cite this document: BenchChem. [Personal protective equipment for handling AZ6102]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15587340#personal-protective-equipment-for-handling-az6102]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com